

Isosilybin B NMR spectral data and characterization

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Compound Focus: Isosilybin B

CAS No.: 142796-22-3

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Chemical Characterization and Identification

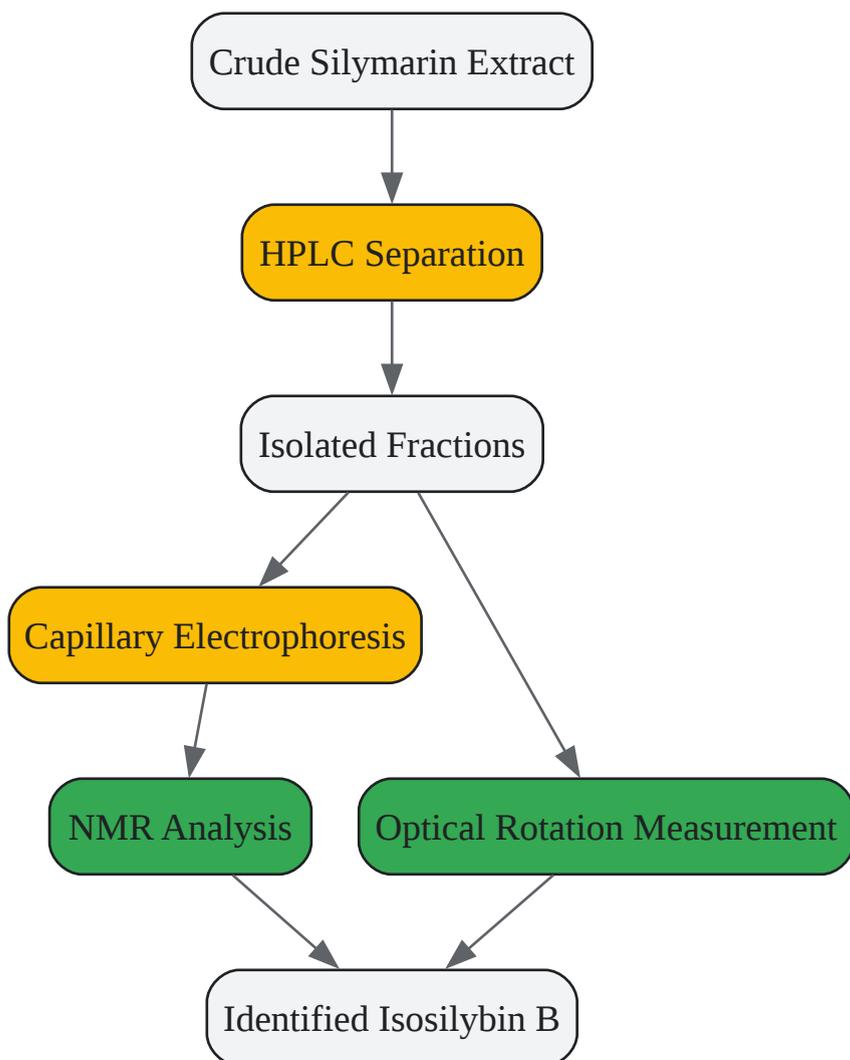
A primary challenge in characterizing **Isosilybin B** is distinguishing it from its diastereomers, as they have nearly identical NMR spectra [1] [2]. The table below summarizes the key identification strategies based on the search results.

Aspect	Characterization Data & Methodologies
General NMR Profile	(¹ H) and (¹³ C) NMR spectra are highly similar to Silybin A and other isomers; differences in chemical shifts are minimal (< 0.01 ppm for (¹ H), < 0.06 ppm for (¹³ C)) [1].
Primary Identification Method	Not NMR; primarily separated and identified using reversed-phase HPLC and capillary electrophoresis for baseline resolution from other flavonolignans [1] [3].

| **Stereochemistry & Optical Properties** | Key distinguishing feature is **optical rotation**. Reported specific rotation values are:

- Isosilybin B:** ($[\alpha]_D = -23.55^\circ$) [1]
- Isosilybin A: ($[\alpha]_D = +48.15^\circ$) [1] Configuration at C-7' and C-8' is 7'S and 8'S [1]. |

The following diagram illustrates the typical workflow for the separation and characterization of **Isosilybin B**, highlighting the central role of chromatography.



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Experimental Protocols from Research

While full experimental details for NMR are not provided, the search results outline several key methodologies used in studies involving **Isosilybin B**.

- **Cell-Based Assays for Bioactivity:** Common protocols include:

- **Cell Viability (MTT) Assay:** Used to determine cytotoxic and non-cytotoxic concentrations of **Isosilybin B** on various liver cell lines [4].
 - **Cell Cycle Analysis:** Cells are treated, trypsinized, fixed, treated with RNase A, stained with propidium iodide, and analyzed by flow cytometry (e.g., using a BD FACSCanto II system) to determine phase arrest (e.g., G1 phase) [4].
 - **Gene Expression (qRT-PCR):** Used to evaluate anti-fibrotic potential. RNA is isolated (e.g., with TRI-reagent), reverse-transcribed to cDNA, and amplified using SYBR Green master mix and gene-specific primers (e.g., for *Fn1*, *Acta2*, *Col1a1*) on a real-time PCR cyclor. Data is analyzed using the ($2^{-\Delta\Delta C_T}$) method [4].
- **Scale-Up and Metabolite Synthesis:**
 - **Chemoenzymatic Synthesis:** A relevant protocol for generating metabolites involves using human or bovine liver microsomes, the co-factor UDP-glucuronic acid (UDPGA), and alamethicin to study the glucuronidation of flavonolignans like **Isosilybin B**. The products are then analyzed and purified using mass spectrometry and natural product chemistry protocols [5].

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References

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